

# Personal protective equipment for handling Nimesulide-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nimesulide-d5

Cat. No.: B588889

[Get Quote](#)

## Essential Safety and Handling Guide for Nimesulide-d5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Nimesulide-d5**. The following procedures are based on the safety data sheets for Nimesulide, as **Nimesulide-d5** is a deuterated form with a comparable safety profile. Adherence to these guidelines is essential for ensuring personal safety and proper disposal.

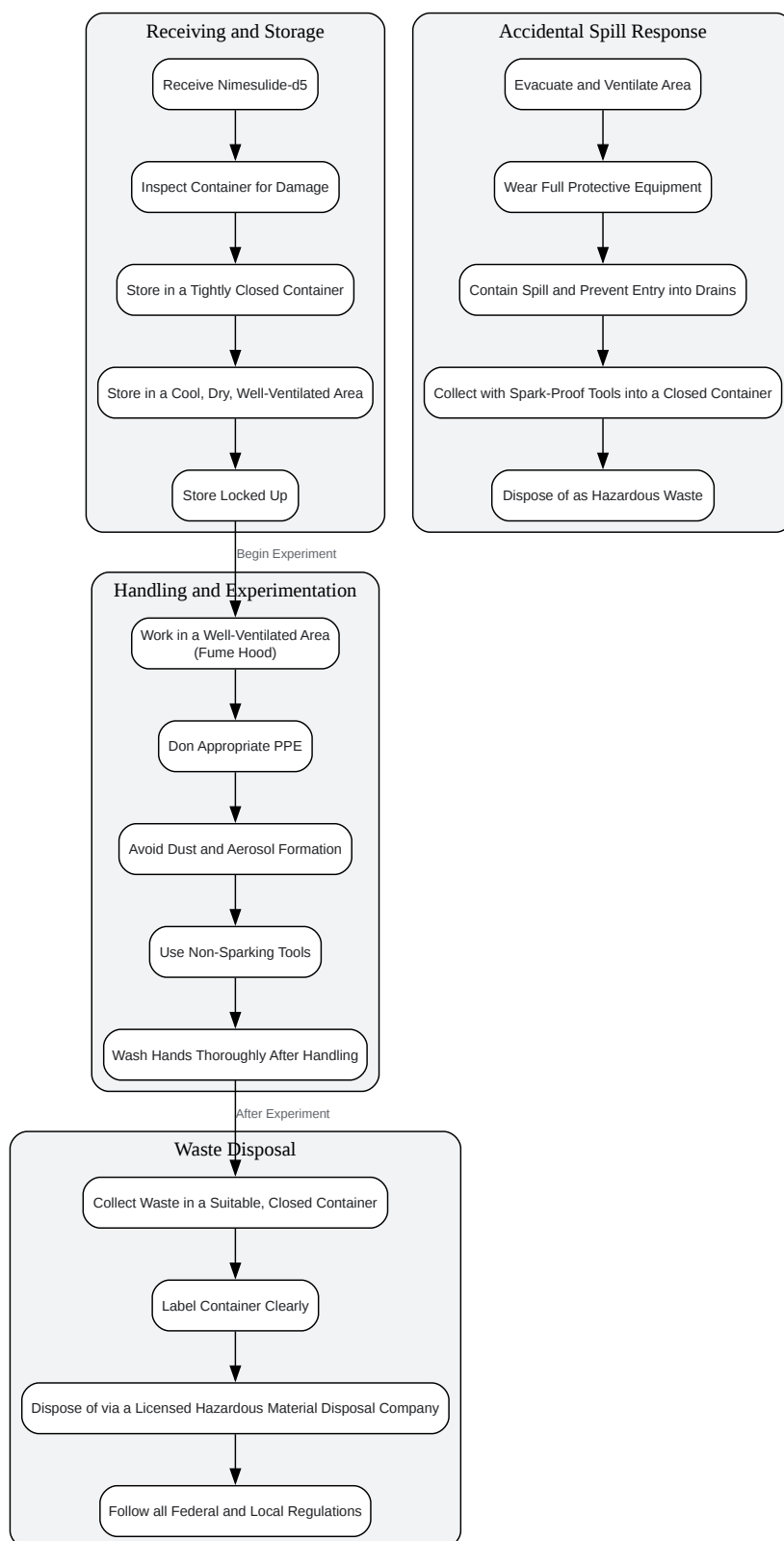
## Personal Protective Equipment (PPE)

When handling **Nimesulide-d5**, the following personal protective equipment is mandatory to minimize exposure and ensure safety.

Protection Type	Specification	Standard Compliance
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US). <a href="#">[1]</a> <a href="#">[2]</a>
Skin Protection	Fire/flammable resistant and impervious clothing. Chemically resistant gloves.	EU Directive 89/686/EEC and EN 374. <a href="#">[2]</a>
Respiratory Protection	NIOSH-approved N100 or CEN-approved FFP3 particulate respirators as a backup to engineering controls. A full-face supplied air respirator is required if it is the sole means of protection or if exposure limits are exceeded. <a href="#">[2]</a>	NIOSH (US) or CEN (EU). <a href="#">[3]</a>

## Operational Plan for Safe Handling

A systematic approach to handling **Nimesulide-d5** from receipt to disposal is critical. The following workflow outlines the necessary steps to be taken in a laboratory setting.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. cleanchemlab.com [cleanchemlab.com]
- 3. molcore.com [molcore.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Nimesulide-d5]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b588889#personal-protective-equipment-for-handling-nimesulide-d5\]](https://www.benchchem.com/product/b588889#personal-protective-equipment-for-handling-nimesulide-d5)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

